

# Griseofulvin-13C d3 metabolic stability comparison

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**Compound Focus:** Griseofulvin-13C,d3

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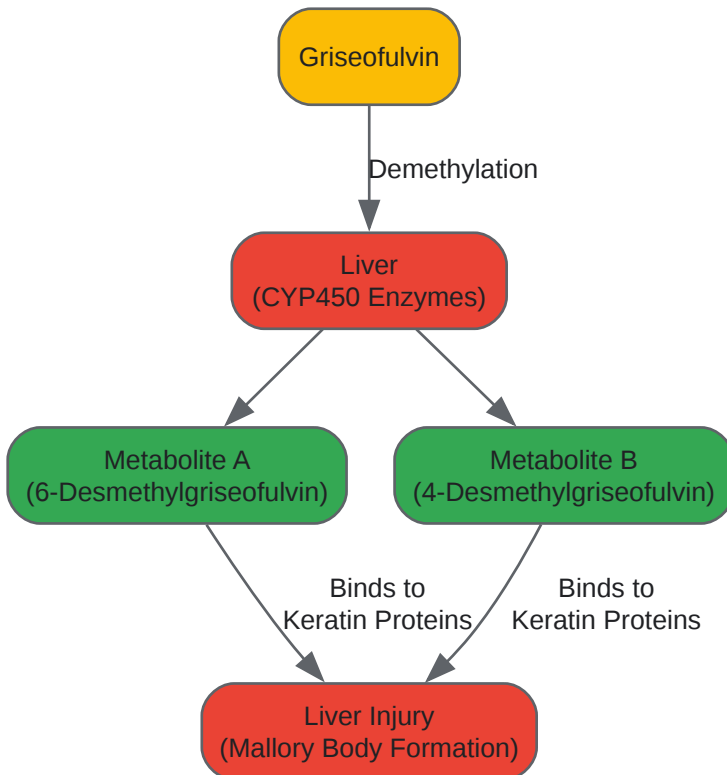
## Griseofulvin-13C,d3: Core Information

The table below summarizes the basic information available for **Griseofulvin-13C,d3**, which is the stable isotope-labeled version of Griseofulvin.

Property	Description
Chemical Name	Griseofulvin-13C,d3 [1]
Role	13C- and deuterium-labeled Griseofulvin; used as a tracer and internal standard for quantitative analysis (NMR, GC-MS, LC-MS) [1].
CAS No.	1329612-29-4 [1]
Molecular Formula	$C_{16}^{13}CH_{14}D_3ClO_6$ [1]
Molecular Weight	356.78 [1]
Availability	Sold for research use only, not for sale to patients [1].

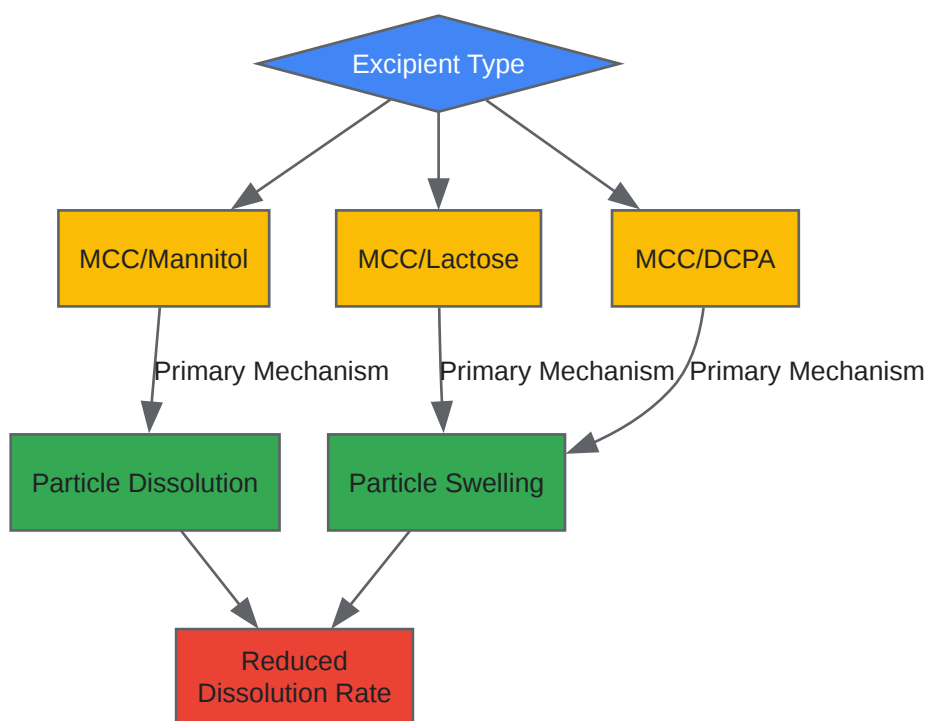
## The Research Context: Griseofulvin's Metabolism

To understand the potential application of **Griseofulvin-13C,d3**, it's helpful to know the metabolic profile of its unlabeled counterpart. The diagrams below outline its key metabolic pathways and the associated stability challenges studied in formulations.



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*Diagram: Key Metabolic Pathways of Griseofulvin. Griseofulvin is metabolized in the liver, primarily via demethylation, to form 4- and 6-desmethylgriseofulvin [2] [3]. These metabolites have been shown to interact with cytokeratin proteins (K8/K18), which is a proposed mechanism for the rare drug-induced hepatitis associated with griseofulvin use [2] [3].*



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*Diagram: Formulation-Dependent Stability Mechanisms. The physical stability of griseofulvin tablets is highly dependent on the excipients used. Studies show that dissolution performance decreases under accelerated humidity conditions, but the underlying mechanism differs by formulation, involving either premature particle swelling or dissolution [4].*

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## References

1. Griseofulvin-13C,d3 | Stable Isotope [medchemexpress.com]
2. Griseofulvin: An Updated Overview of Old and Current ... [pmc.ncbi.nlm.nih.gov]
3. Griseofulvin: An Updated Overview of Old and Current ... [mdpi.com]
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